

Application Notes: Fluorescent Nanodiamonds (FNDs) in Cell Culture

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Compound of Interest

Compound Name: *FINDY*

Cat. No.: *B15543988*

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Introduction

Fluorescent Nanodiamonds (FNDs) are carbon-based nanoparticles, typically 20-100 nm in size, that contain nitrogen-vacancy (NV) centers. These NV centers give the FNDs intrinsic and highly photostable fluorescence without the need for external fluorophores. Their low cytotoxicity, high biocompatibility, and stable fluorescence make them excellent candidates for long-term cell tracking, intracellular sensing, and as drug delivery vehicles.

Key Applications in Cell Culture

- **Long-Term Cell Tracking and Lineage Studies:** The exceptional photostability of FNDs allows for the tracking of cell populations over extended periods without significant photobleaching, which is a common limitation of organic dyes and fluorescent proteins.
- **Intracellular Labeling and Imaging:** FNDs can be internalized by cells through endocytosis, providing a bright, stable signal for imaging subcellular structures and dynamics.^[1]
- **Drug Delivery:** The surface of FNDs can be functionalized to carry therapeutic agents, such as small molecules or siRNA, for targeted delivery into cells.

- **Intracellular Sensing:** The fluorescence of NV centers in FNDs is sensitive to the local magnetic field, electric field, and temperature, enabling their use as nanoscale sensors to probe the intracellular environment.

Mechanism of Cellular Uptake

The primary mechanism for FND internalization into mammalian cells is endocytosis. The efficiency of uptake can be influenced by several factors, including:

- **FND Size and Surface Chemistry:** Smaller FNDs and those with modified surface charges may be taken up more readily.
- **Cell Type:** Different cell lines exhibit varying capacities for nanoparticle uptake. For instance, phagocytic cells like macrophages will internalize FNDs more efficiently than non-phagocytic cells.
- **Culture Conditions:** The presence of serum proteins in the culture medium can lead to the formation of a protein corona around the FNDs, which can affect their interaction with the cell membrane and subsequent uptake.

Experimental Protocols

Protocol 1: Cellular Uptake of FNDs in Adherent Cell Lines

This protocol describes the steps for introducing FNDs to an adherent cell culture, such as the human colon adenocarcinoma cell line HT-29, for internalization and subsequent imaging.[\[1\]](#)

Materials:

- Adherent cells (e.g., HT-29)
- Complete cell culture medium (e.g., DMEM with 10% FBS and 1% Penicillin-Streptomycin)
- Fluorescent Nanodiamonds (FNDs) suspension
- Phosphate-Buffered Saline (PBS)

- Trypsin-EDTA
- 6-well cell culture plates
- Fluorescence microscope

Procedure:

- Cell Seeding:
 - Culture cells to 70-90% confluency in a T-75 flask.
 - Wash the cells with PBS and detach them using Trypsin-EDTA.
 - Neutralize the trypsin with complete medium and centrifuge the cell suspension at 200 x g for 5 minutes.
 - Resuspend the cell pellet in fresh complete medium and count the cells.
 - Seed the cells into 6-well plates at a density of 2×10^5 cells per well and incubate for 24 hours at 37°C and 5% CO₂ to allow for attachment.
- FND Treatment:
 - Prepare a working suspension of FNDs in complete cell culture medium at the desired concentration (e.g., 10-50 µg/mL). To ensure a homogenous suspension, sonicate the FND solution for 10 minutes.
 - Remove the medium from the wells and replace it with the FND-containing medium.
 - Incubate the cells with FNDs for a specified period (e.g., 4, 12, or 24 hours) at 37°C and 5% CO₂.
- Washing and Fixation:
 - After incubation, aspirate the FND-containing medium.
 - Wash the cells three times with PBS to remove any FNDs that are not internalized.

- Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
- Wash the cells again three times with PBS.
- Imaging:
 - Add a small volume of PBS to the wells to keep the cells hydrated.
 - Image the cells using a fluorescence microscope with the appropriate excitation and emission filters for FNDs (typically excited with a green or yellow laser, e.g., 532 nm, with emission collected above 650 nm).

Protocol 2: Assessing Cytotoxicity of FNDs using MTT Assay

This protocol provides a method to evaluate the potential cytotoxic effects of FNDs on a cell line.

Materials:

- Cells of interest
- Complete cell culture medium
- FNDs
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- Plate reader

Procedure:

- Cell Seeding:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium.
- Incubate for 24 hours at 37°C and 5% CO₂.
- FND Treatment:
 - Prepare serial dilutions of FNDs in complete medium to create a range of concentrations (e.g., 0, 10, 25, 50, 100 μ g/mL).
 - Remove the medium from the wells and add 100 μ L of the FND dilutions to the respective wells. Include wells with medium only (no cells) as a background control and wells with untreated cells as a negative control.
 - Incubate for 24 or 48 hours.
- MTT Assay:
 - After the incubation period, add 10 μ L of MTT solution to each well.
 - Incubate the plate for 4 hours at 37°C, allowing viable cells to convert the yellow MTT into purple formazan crystals.
 - Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10 minutes to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate cell viability as a percentage of the untreated control cells after subtracting the background absorbance.

Data Presentation

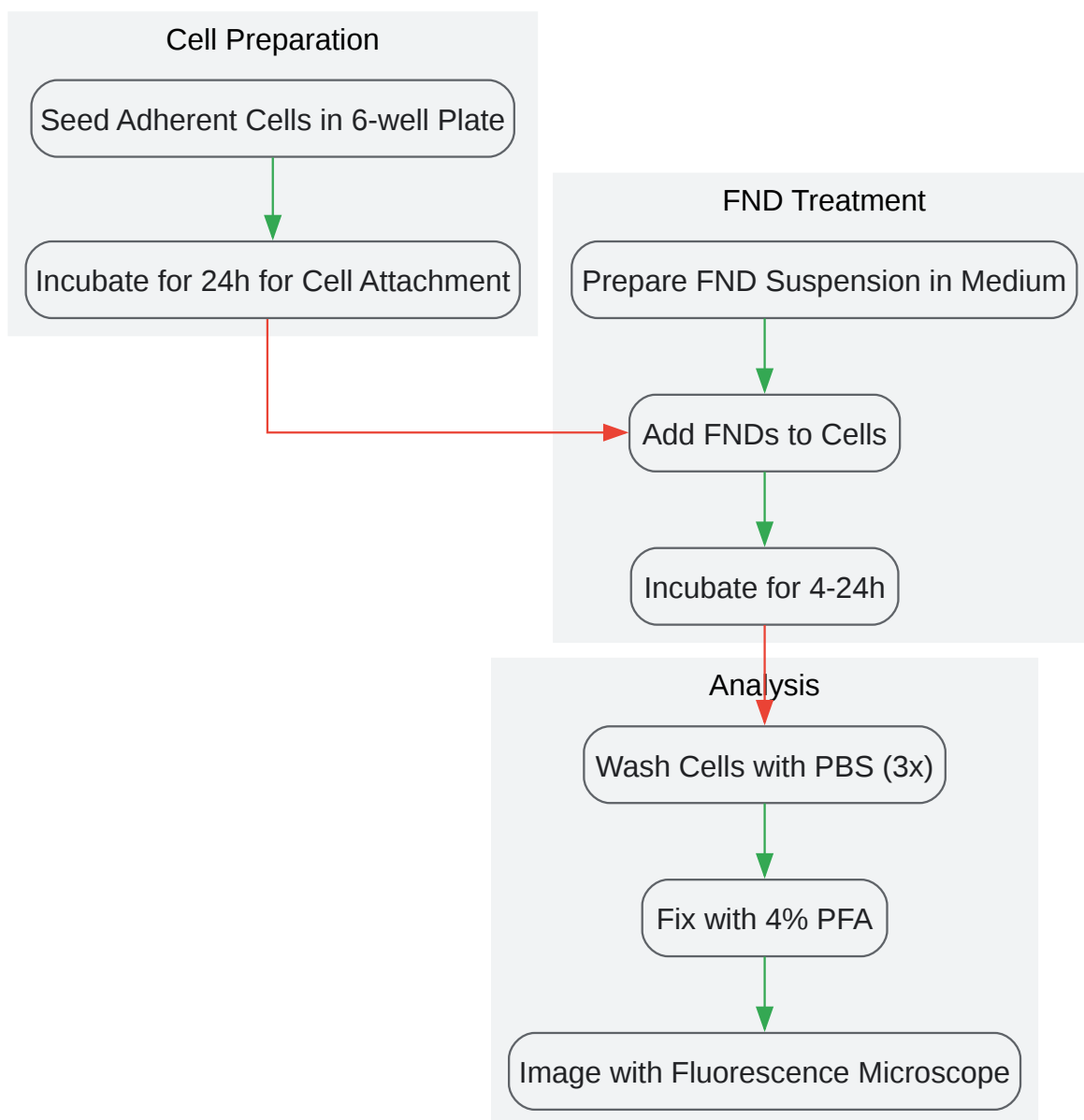
Table 1: Example FND Uptake Efficiency in HT-29 Cells

FND Concentration (µg/mL)	Incubation Time (hours)	Percentage of FND-Positive Cells
10	4	35%
10	24	78%
50	4	62%
50	24	95%

Table 2: Example Cytotoxicity of FNDs on HeLa Cells after 24-hour Exposure

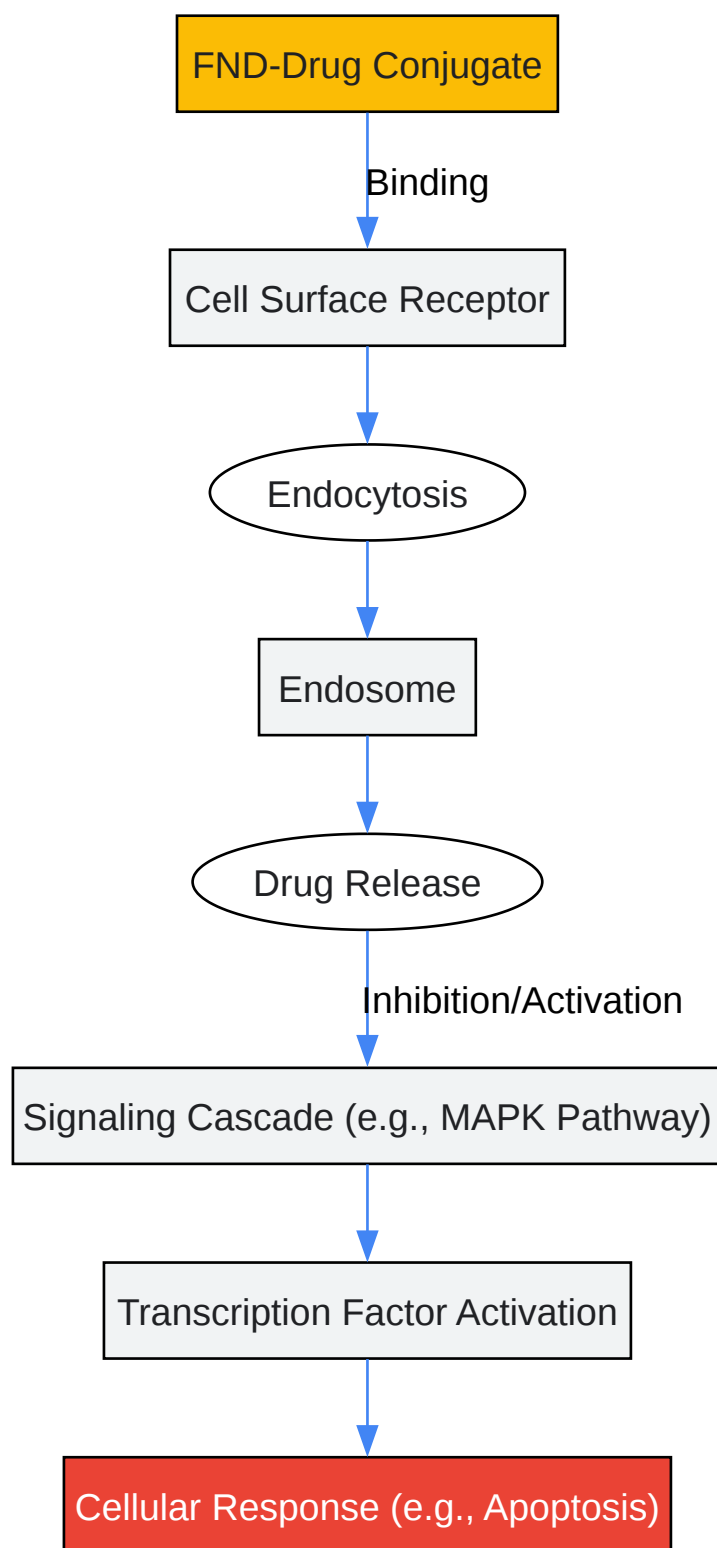
FND Concentration (µg/mL)	Cell Viability (% of Control)
0	100%
10	98.5%
25	97.2%
50	95.8%
100	93.1%

Visualizations



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Caption: Experimental workflow for FND uptake in adherent cells.



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Caption: Hypothetical signaling pathway initiated by a FND-drug conjugate.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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